

Essential Guide to the Safe Disposal of 4-(2-Tetrahydropyranyloxy)phenylboronic acid

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Compound of Interest

4-(2-

Compound Name: *Tetrahydropyranyloxy)phenylboronic acid*

Cat. No.: B153565

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For researchers, scientists, and drug development professionals, the responsible management of chemical waste is a cornerstone of laboratory safety and environmental protection. This guide provides comprehensive, immediate safety and logistical information for the proper disposal of **4-(2-Tetrahydropyranyloxy)phenylboronic acid** (CAS No. 182281-01-2), ensuring compliance with safety regulations and fostering a secure research environment.

I. Immediate Safety and Handling Precautions

Before initiating any disposal procedures, it is imperative to handle **4-(2-Tetrahydropyranyloxy)phenylboronic acid** with care, recognizing its potential hazards. This compound is known to cause skin irritation (H315), serious eye irritation (H319), and may cause respiratory irritation (H335)^[1]. Therefore, all handling and disposal activities must be conducted within a certified chemical fume hood.

Personal Protective Equipment (PPE) is mandatory:

- Eye Protection: Wear chemical safety goggles or a face shield.
- Hand Protection: Use chemically resistant gloves, such as nitrile rubber.
- Protective Clothing: A lab coat and closed-toe shoes are required to prevent skin contact.

II. Quantitative Data and Physical Properties

Proper identification and understanding of the substance's properties are crucial for safe handling and disposal.

Property	Value	Reference
CAS Number	182281-01-2	[2]
Molecular Formula	C ₁₁ H ₁₅ BO ₄	[2]
Appearance	White or off-white solid; off-white to beige crystalline powder	[1] [2]
Purity	98%	[2]
Storage Conditions	Sealed, dry, microtherm, avoid light	[2]

III. Step-by-Step Disposal Protocol

The disposal of **4-(2-Tetrahydropyranloxy)phenylboronic acid** and its contaminated materials must be managed as hazardous waste. Under no circumstances should this chemical be disposed of down the drain or in regular trash.

1. Waste Segregation and Collection:

- Solid Waste: Collect unused or contaminated solid **4-(2-Tetrahydropyranloxy)phenylboronic acid** in a designated, sealable container clearly labeled as "Hazardous Waste." This includes contaminated personal protective equipment (gloves, etc.) and weighing papers.
- Liquid Waste: If the compound is in a solution, collect it in a separate, clearly labeled, and sealable container for liquid hazardous waste. Do not mix with other incompatible waste streams.

2. Labeling:

- All waste containers must be clearly and accurately labeled with "Hazardous Waste," the full chemical name "**4-(2-Tetrahydropyryloxy)phenylboronic acid**," and the CAS number "182281-01-2."

3. Container Decontamination:

- Empty containers that held **4-(2-Tetrahydropyryloxy)phenylboronic acid** must be decontaminated before disposal.
- Triple-rinse the empty container with a suitable solvent (e.g., methanol or ethanol) in a chemical fume hood.
- Collect the rinsate as hazardous liquid waste.
- After triple-rinsing, the container can be disposed of according to your institution's guidelines for decontaminated labware.

4. Spill Management:

- In case of a spill, evacuate the area and ensure proper ventilation.
- Wearing appropriate PPE, cover the spill with an inert absorbent material (e.g., vermiculite, sand, or earth).
- Carefully sweep up the absorbed material and place it in a sealed, labeled container for hazardous waste disposal.
- Clean the spill area with a suitable solvent, and collect the cleaning materials as hazardous waste.

5. Storage and Final Disposal:

- Store sealed and labeled hazardous waste containers in a designated, secure, and well-ventilated area, away from incompatible materials.
- Arrange for the collection and disposal of the hazardous waste through your institution's Environmental Health and Safety (EHS) office or a licensed chemical waste disposal contractor.

IV. Disposal Workflow Visualization

The following diagram illustrates the decision-making process for the proper disposal of **4-(2-Tetrahydropyranloxy)phenylboronic acid** waste.

Caption: Disposal workflow for **4-(2-Tetrahydropyranloxy)phenylboronic acid**.

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References

- 1. 4-(2-Tetrahydropyranloxy)phenylboronic acid | 182281-01-2 [amp.chemicalbook.com]
- 2. How to Safely Dispose of Laboratory Waste? | Stericycle UK [stericycle.co.uk]
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